

In-Depth Technical Guide to 4-Ethylbenzenesulfonic Acid (CAS 98-69-1)

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Compound of Interest

Compound Name: 4-Ethylbenzenesulfonic acid

Cat. No.: B1630631

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This technical guide provides a comprehensive overview of the properties and hazards of **4-ethylbenzenesulfonic acid** (CAS 98-69-1), tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

4-Ethylbenzenesulfonic acid is an aromatic sulfonic acid characterized by an ethyl group at the para position of the benzene ring relative to the sulfonic acid group.^{[1][2]} It is typically a white to light yellow solid and is soluble in water and various organic solvents due to the polarity of the sulfonic acid group.^[2] The presence of the ethyl group imparts a degree of hydrophobic character, which can influence its reactivity and interactions in different chemical environments.^[2] This compound is a strong acid and participates in typical electrophilic aromatic substitution reactions, making it a valuable intermediate in organic synthesis.^[2]

Table 1: Physical and Chemical Properties of 4-Ethylbenzenesulfonic Acid

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₀ O ₃ S	[3]
Molecular Weight	186.23 g/mol	[3]
Appearance	White to light yellow solid	[2]
Density	1.229 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.5331	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[5]
Solubility	Soluble in water and various organic solvents	[2]

Hazards and Toxicology

4-Ethylbenzenesulfonic acid is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][6] Inhalation may lead to chemical pneumonitis.[7] It is incompatible with strong oxidizing agents and strong bases.[4]

Table 2: GHS Hazard Classification for 4-Ethylbenzenesulfonic Acid

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage

Source:[1][6]

Toxicological Data Summary

While the official classification indicates severe skin and eye damage potential, some studies on rabbits suggest a more nuanced toxicological profile.

- **Dermal Irritation:** In one study following OECD Guideline 404, a four-hour semi-occlusive dermal application of 0.5 g of the substance to three rabbits resulted in no dermal reactions over a four-day observation period, leading to a Primary Irritation Index of 0.0 and a classification of 'non-irritant'.^[1] Another study, also following OECD Guideline 404, reported no dermal irritation or corrosion in rabbits after a 4-hour application.^[8] A third study found that a 4-hour application produced very slight erythema, resulting in a primary irritation index of 0.3, classifying it as a "mild irritant" to rabbit skin under the Draize classification scheme.^[9]
- **Acute Dermal Toxicity:** In a study to assess acute dermal toxicity in rabbits, vocalization and increased respiratory rate were observed immediately after dosing, which subsided within an hour.^[10] No signs of dermal irritation were noted, and all animals gained weight as expected over the 14-day observation period.^[10] No abnormalities were found during necropsy.^[10]
- **Eye Irritation:** Direct data on eye irritation tests for **4-ethylbenzenesulfonic acid** is limited in the provided search results. However, its GHS classification as causing serious eye damage (Category 1) suggests a high potential for severe eye injury.^{[1][6]}
- **Acute Oral Toxicity:** Specific LD50 data for oral toxicity of **4-ethylbenzenesulfonic acid** was not found in the provided search results.

Experimental Protocols

The following are descriptions of standard experimental protocols relevant to determining the properties and hazards of substances like **4-ethylbenzenesulfonic acid**.

Determination of Flash Point (Pensky-Martens Closed Cup Method - ASTM D93)

The flash point of **4-ethylbenzenesulfonic acid** is reported as 113 °C using the closed cup method.^[5] The ASTM D93 standard test method is commonly used for this purpose.^[11]

Methodology:

- A brass test cup is filled with a specified amount of the test substance.[11]
- The substance is heated at a controlled rate while being stirred.[11]
- An ignition source is periodically directed into the cup.[11]
- The flash point is the lowest temperature at which the vapors above the liquid ignite.[11]
- For substances with an expected flash point above 110 °C, the ignition source is typically applied at every 2 °C increase in temperature, starting from a temperature $23 \pm 5^{\circ}\text{C}$ below the expected flash point.[12]

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This guideline is used to assess the potential of a substance to cause skin irritation or corrosion.[1][8]

Methodology:

- The test substance is applied to a small area of skin (approximately 6 cm²) of a test animal, typically a rabbit, under a gauze patch.[1]
- For the initial test on a single animal, the substance can be applied sequentially for 3 minutes, 1 hour, and 4 hours to different sites.[8]
- If no corrosive effects are observed, the full test proceeds with a 4-hour exposure period on additional animals.[1][8]
- After the exposure period, the patch and any residual substance are removed.[1]
- The skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and graded according to a standardized scoring system.[1][8]
- The Primary Irritation Index is calculated from these scores.[9]

Test for Eye Irritants (Based on 16 CFR 1500.42)

While specific results for **4-ethylbenzenesulfonic acid** are not detailed, this outlines a typical in vivo protocol for assessing eye irritation.[13] Modern approaches recommend a weight-of-evidence analysis and in vitro methods before considering in vivo testing.[13][14]

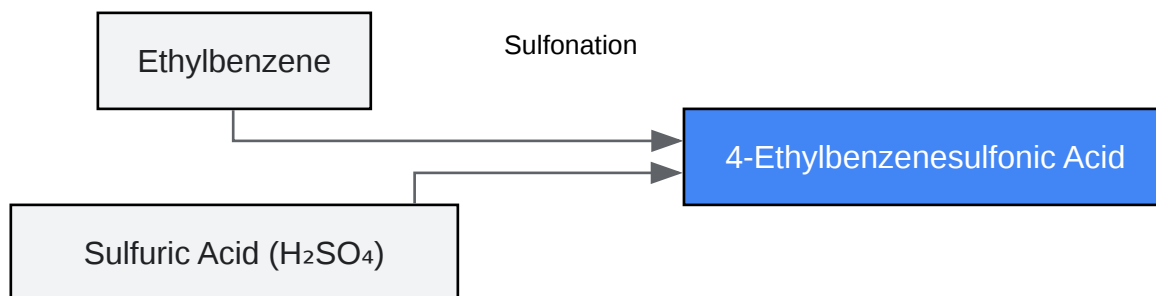
Methodology:

- A small amount of the test substance (typically 0.1 mL for liquids or 100 mg for solids) is instilled into one eye of a conscious albino rabbit, with the other eye serving as a control.[13]
- The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 24, 48, and 72 hours after instillation.[13]
- The severity of the reactions is graded using a standardized scoring system.[15]
- A substance is considered an eye irritant if it causes a positive reaction in a specified number of test animals.[13]

Visualizations

Synthesis of 4-Ethylbenzenesulfonic Acid

The primary method for producing **4-ethylbenzenesulfonic acid** is through the sulfonation of ethylbenzene using sulfuric acid.[10]

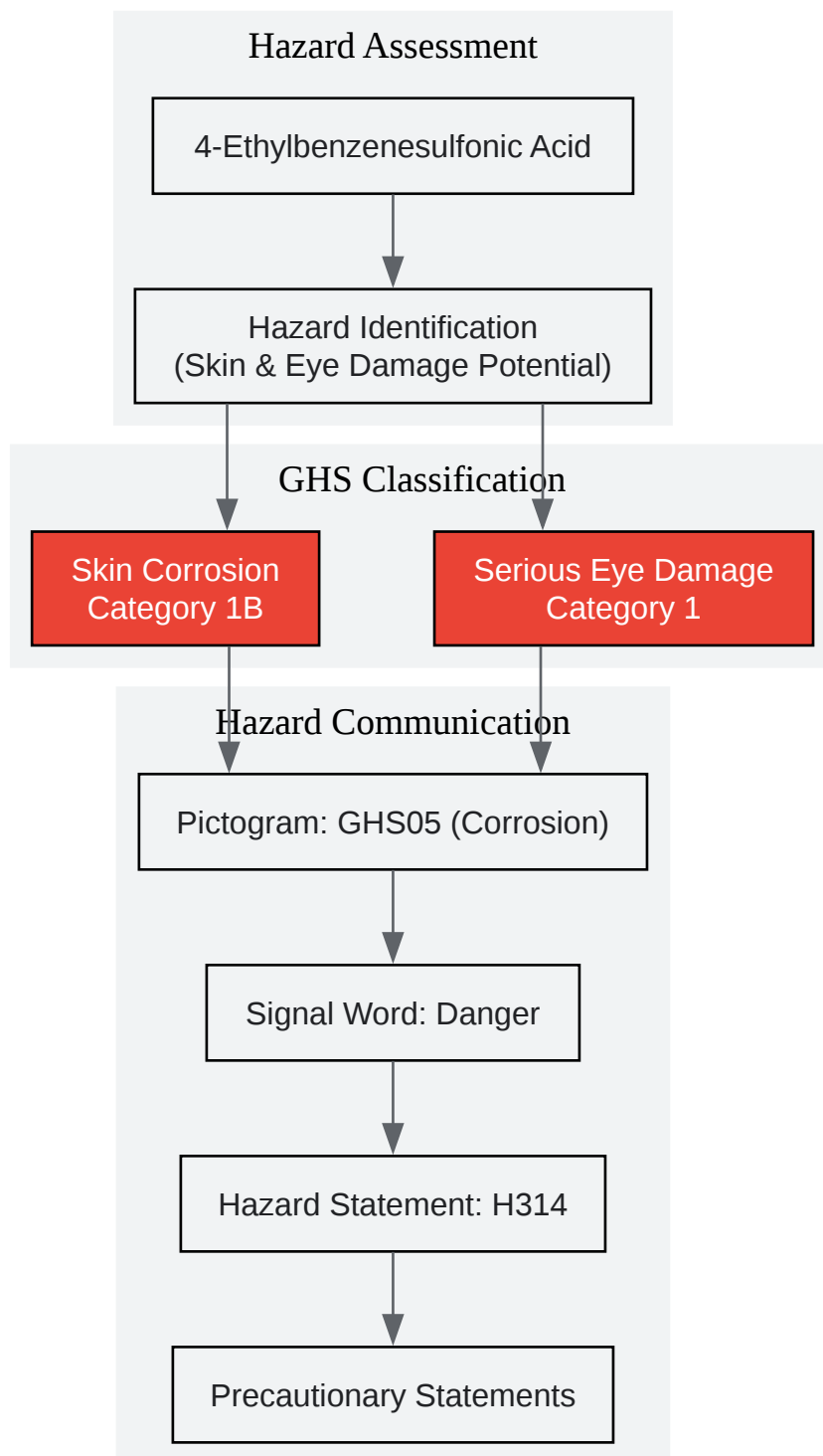


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Caption: Synthesis of **4-Ethylbenzenesulfonic Acid** via Sulfonation.

GHS Hazard Communication Workflow

This diagram illustrates the logical flow of hazard identification and communication for **4-ethylbenzenesulfonic acid** based on its GHS classification.



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Caption: GHS Hazard Identification and Communication Workflow.

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